

# Acid Orange 156: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Acid orange 156

CAS No.: 72827-75-9

Cat. No.: B15556719

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## Introduction

**Acid Orange 156** (C.I. 26501) is a water-soluble, anionic double azo dye characterized by its vibrant orange hue. As a member of the extensive family of azo dyes, it finds primary application in the dyeing of protein and polyamide fibers such as wool, silk, and nylon. Its molecular structure, featuring two azo ( $-N=N-$ ) chromophores, is responsible for its color and dyeing properties. This technical guide provides a comprehensive overview of **Acid Orange 156**, including its chemical and physical properties, a detailed synthesis protocol, its application in textile dyeing, and an exploration of its potential relevance to the fields of biomedical research and drug development.

## Physicochemical Properties

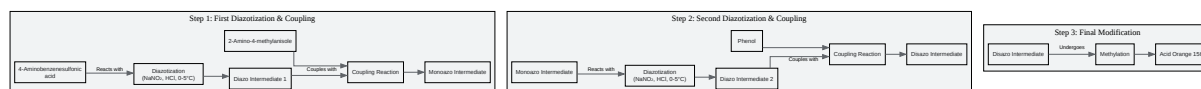
**Acid Orange 156** is an orange powder that is soluble in water.<sup>[1]</sup> Key physicochemical properties are summarized in the table below.

| Property                   | Value                                                             | Reference(s) |
|----------------------------|-------------------------------------------------------------------|--------------|
| C.I. Name                  | Acid Orange 156                                                   | [2]          |
| C.I. Number                | 26501                                                             | [2]          |
| CAS Number                 | 68555-86-2                                                        | [3]          |
| Molecular Formula          | C <sub>21</sub> H <sub>19</sub> N <sub>4</sub> NaO <sub>5</sub> S | [3]          |
| Molecular Weight           | 462.46 g/mol                                                      | [2]          |
| Chemical Class             | Double Azo                                                        | [2]          |
| Appearance                 | Orange Powder                                                     | [1]          |
| Solubility in Water (90°C) | 100 g/L                                                           | [2]          |

## Synthesis of Acid Orange 156

The synthesis of **Acid Orange 156** is a multi-step process involving two diazotization and coupling reactions.[2] The general manufacturing method involves the diazotization of 4-aminobenzenesulfonic acid, which is then coupled with 2-amino-4-methylanisole. The resulting intermediate is subsequently diazotized and coupled with phenol, followed by a final methylation step.[2]

## Synthesis Workflow



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Caption: Synthesis workflow for **Acid Orange 156**.

## Detailed Experimental Protocol (Hypothetical)

While a detailed, publicly available protocol for the synthesis of **Acid Orange 156** is scarce, the following is a representative procedure based on the general principles of azo dye synthesis. This protocol is for illustrative purposes and would require optimization.

### Step 1: Preparation of the first diazonium salt

- Dissolve a specific molar equivalent of 4-aminobenzenesulfonic acid in a dilute hydrochloric acid solution.
- Cool the solution to 0-5°C in an ice bath with constant stirring.
- Slowly add a stoichiometric amount of a cooled aqueous solution of sodium nitrite, keeping the temperature below 5°C.
- Stir the mixture for 30-60 minutes to ensure complete diazotization. The formation of the diazonium salt can be confirmed by a positive reaction with starch-iodide paper.

### Step 2: First coupling reaction

- Dissolve an equimolar amount of 2-amino-4-methylanisole in a suitable solvent.
- Slowly add the prepared diazonium salt solution to the 2-amino-4-methylanisole solution, maintaining a low temperature and stirring vigorously.
- Adjust the pH of the reaction mixture as needed to facilitate the coupling reaction.
- Continue stirring until the coupling is complete, which can be monitored by techniques such as thin-layer chromatography (TLC).
- Isolate the resulting monoazo intermediate by filtration and wash it with cold water.

### Step 3: Preparation of the second diazonium salt

- Suspend the monoazo intermediate in a dilute mineral acid solution.

- Cool the suspension to 0-5°C.
- Add a stoichiometric amount of sodium nitrite solution dropwise, maintaining the low temperature.
- Stir for an appropriate time to ensure complete diazotization of the second amino group.

#### Step 4: Second coupling reaction

- Dissolve an equimolar amount of phenol in an alkaline solution (e.g., sodium hydroxide solution).
- Slowly add the second diazonium salt solution to the alkaline phenol solution at low temperature with vigorous stirring.
- Continue the reaction until completion, monitoring by TLC.

#### Step 5: Methylation and Isolation

- To the solution containing the disazo dye, add a methylating agent (e.g., dimethyl sulfate) under controlled pH and temperature conditions.
- After the methylation is complete, precipitate the final product, **Acid Orange 156**, by adding salt (salting out).
- Filter the precipitated dye, wash it with a brine solution, and dry it in an oven at a suitable temperature.

Purification and Characterization: The crude dye would typically be purified by recrystallization from a suitable solvent. Characterization would involve techniques such as UV-Visible spectroscopy to determine the maximum absorbance wavelength ( $\lambda_{\text{max}}$ ), Fourier-Transform Infrared (FT-IR) spectroscopy to identify functional groups, and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the molecular structure.

## Spectroscopic and Performance Data

### Spectroscopic Data (Predicted)

Specific, experimentally determined spectroscopic data for **Acid Orange 156** is not readily available in the public domain. However, based on its chemical structure as a disazo dye, the following are expected characteristic spectral features:

| Technique                        | Expected Observations                                                                                                                                                                           |
|----------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| UV-Visible Spectroscopy          | A major absorption peak ( $\lambda_{\text{max}}$ ) in the visible region, likely between 400-500 nm, corresponding to the $\pi$ - $\pi^*$ transitions of the conjugated azo system.             |
| FT-IR Spectroscopy               | Characteristic peaks for: -N=N- stretching, -SO <sub>3</sub> H stretching, O-H stretching (from the phenolic group), C-H stretching (aromatic and aliphatic), and C=C stretching (aromatic).    |
| <sup>1</sup> H NMR Spectroscopy  | A complex spectrum with multiple signals in the aromatic region corresponding to the protons on the benzene and naphthalene ring systems, as well as signals for the methyl and methoxy groups. |
| <sup>13</sup> C NMR Spectroscopy | Resonances corresponding to the carbon atoms in the aromatic rings, the azo groups, and the methyl and methoxy groups.                                                                          |

## Fastness Properties

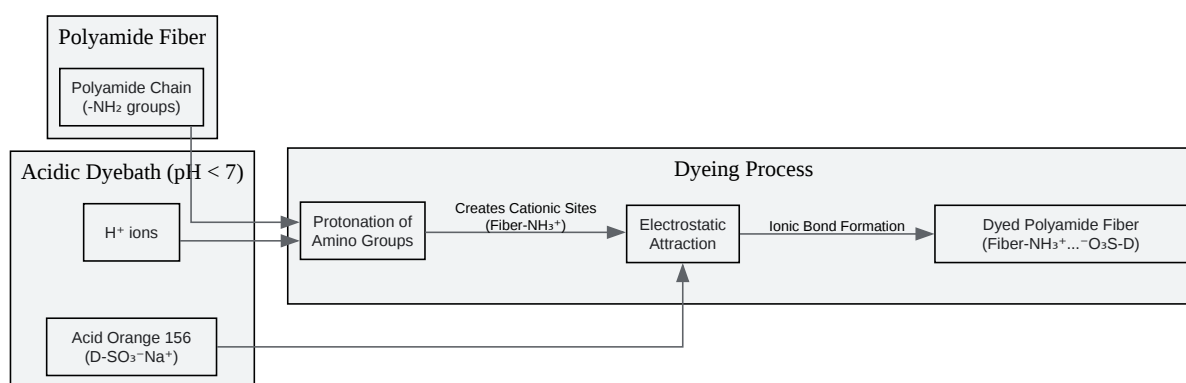
The resistance of a dye to various environmental factors is crucial for its application.

| Fastness Property | Rating |
|-------------------|--------|
| Light Fastness    | 6-7    |
| Washing Fastness  | 3-4    |

## Application in Polyamide Dyeing

**Acid Orange 156** is primarily used for dyeing polyamide fibers. The dyeing mechanism involves the formation of ionic bonds between the anionic sulfonate groups of the dye and the protonated amino groups of the polyamide fiber in an acidic dyebath.

## Dyeing Mechanism on Polyamide



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Caption: Mechanism of **Acid Orange 156** dyeing on polyamide fibers.

## Experimental Protocol for Polyamide Dyeing

This protocol provides a general procedure for dyeing nylon fabric with **Acid Orange 156**.

Materials:

- Nylon fabric
- **Acid Orange 156**
- Non-ionic detergent
- Sodium carbonate (optional, for scouring)

- Acetic acid or formic acid (for pH adjustment)
- Glauber's salt (sodium sulfate, as a leveling agent)
- Dyeing apparatus (e.g., beaker, water bath, stirring rod)

#### Procedure:

- Scouring:
  - Prepare a scouring bath containing 1-2 g/L of a non-ionic detergent. For nylon, a small amount of sodium carbonate can be added.
  - Wash the nylon fabric in this solution at 60-70°C for 20-30 minutes to remove any impurities.
  - Rinse the fabric thoroughly with warm and then cold water.
- Dye Bath Preparation:
  - Prepare a stock solution of **Acid Orange 156** by dissolving a known amount of the dye powder in hot deionized water.
  - Fill the dyeing vessel with the required volume of water to achieve a specific liquor ratio (e.g., 40:1).
  - Add Glauber's salt (e.g., 5-10% on the weight of fabric) to the dyebath.
  - Add the required amount of the dye stock solution.
  - Adjust the pH of the dyebath to 4.0-5.0 using acetic acid or formic acid.
- Dyeing Process:
  - Immerse the wet, scoured nylon fabric into the dyebath at room temperature.
  - Gradually raise the temperature of the dyebath to 98-100°C at a rate of approximately 2°C per minute with continuous stirring.

- Maintain the dyeing at this temperature for 45-60 minutes, ensuring the fabric is fully submerged and agitated to promote level dyeing.
- Post-Treatment:
  - Allow the dyebath to cool down to about 60°C.
  - Remove the dyed fabric and rinse it with warm water, followed by cold water, until the rinse water is clear.
  - To remove any unfixed dye and improve wash fastness, perform a soaping treatment with 1-2 g/L of a non-ionic detergent at 50-60°C for 15-20 minutes.
  - Rinse the fabric thoroughly with cold water and air dry.

## Relevance to Drug Development Professionals

While **Acid Orange 156** is primarily an industrial dye, the broader class of azo compounds has garnered significant interest in medicinal chemistry and biomedical applications.

## Azo Dyes in Biomedical Applications

Azo compounds have been explored for various therapeutic purposes, including as antibacterial, antifungal, and antiviral agents.[2] Furthermore, the azo bond can be cleaved by azoreductase enzymes found in the gut microbiota, a property that has been exploited for colon-targeted drug delivery.[4][5] In such systems, a drug is linked to an azo compound, rendering it inactive until it reaches the colon where the azo bond is cleaved, releasing the active drug.

## Potential for Protein Interaction Studies

As a fluorescent dye, **Acid Orange 156** has the potential to be used as a probe in protein binding studies.[6] The intrinsic fluorescence of proteins, such as serum albumin, can be quenched upon binding with a ligand. By monitoring the fluorescence quenching of a protein in the presence of increasing concentrations of **Acid Orange 156**, it may be possible to determine binding affinities and mechanisms. Such studies are crucial in drug development for understanding the pharmacokinetics and pharmacodynamics of a drug candidate.

## Cytotoxicity Considerations

The toxicological profile of any compound is of paramount importance in drug development. Some azo dyes have been shown to exhibit cytotoxic effects on various cell lines.[7][8] It is therefore essential to evaluate the cytotoxicity of **Acid Orange 156** on relevant cell lines to assess its potential for any biological applications.

## Conclusion

**Acid Orange 156** is a well-established double azo dye with significant applications in the textile industry. Its synthesis and dyeing properties are governed by the principles of azo chemistry. For researchers and professionals in drug development, while direct applications of **Acid Orange 156** are not established, the chemistry and properties of azo compounds offer intriguing possibilities in areas such as targeted drug delivery and as fluorescent probes for biomolecular interaction studies. Further research is warranted to explore the specific biological interactions and toxicological profile of **Acid Orange 156** to fully understand its potential in biomedical applications.

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